

An In-depth Technical Guide to the Chemical Properties of 5-Aminoindan

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Compound of Interest

Compound Name: 5-Aminoindan

Cat. No.: B044798

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Abstract

5-Aminoindan is a crucial chemical intermediate with significant applications in the synthesis of various organic compounds, including pharmacologically active molecules. This guide provides a comprehensive overview of its chemical properties, synthesis, and spectral characterization. While **5-Aminoindan** itself is not directly implicated in specific signaling pathways, its derivatives have been shown to interact with key monoamine transporters. This document details these interactions and presents a putative signaling pathway to illustrate the potential biological relevance of this class of compounds. All quantitative data is presented in structured tables, and a detailed experimental protocol for its synthesis is provided.

Chemical and Physical Properties

5-Aminoindan, also known as 5-indanamine, is a solid organic compound.^[1] Its core structure consists of a benzene ring fused to a five-membered ring, with an amino group substituted on the aromatic ring.

Table 1: Physicochemical Properties of **5-Aminoindan**

Property	Value	Reference
Molecular Formula	C ₉ H ₁₁ N	[1][2][3]
Molecular Weight	133.19 g/mol	[1][3]
Appearance	Brown crystalline mass or white to light yellow/orange powder/lump	[4]
Melting Point	34-36 °C	[1][2][4]
Boiling Point	247-249 °C at 745 mmHg	[1][2][4]
Flash Point	113 °C (closed cup)	[1]
Solubility	Slightly soluble in water.	[2]
CAS Number	24425-40-9	[1][2]
InChI Key	LEWZOBYWGWKNCK-UHFFFAOYSA-N	[1][3]
SMILES	<chem>Nc1ccc2CCCCc2c1</chem>	[1]

Synthesis and Purification

The synthesis of **5-Aminoindan** can be achieved through the reduction of 5-nitroindene.

Experimental Protocol: Synthesis of 5-Aminoindan from 5-Nitroindene

This protocol describes a general method for the laboratory-scale synthesis of **5-Aminoindan**.

Materials:

- 5-nitroindene
- Ethyl acetate (EtOAc)
- 10% Palladium on carbon (Pd/C)

- Hydrogen gas (H₂)
- Anhydrous sodium sulfate (Na₂SO₄)
- Petroleum ether

Procedure:

- **Reaction Setup:** In a suitable reaction vessel, dissolve 5-nitroindene (0.5 mmol) in ethyl acetate (20 mL).
- **Catalyst Addition:** To this solution, add 10% Pd/C (catalyst dosage of 20% by mass of the 5-nitroindene).^[4]
- **Hydrogenation:** Stir the mixture overnight at room temperature under a hydrogen atmosphere.^[4]
- **Work-up:**
 - Once the reaction is complete, remove the insoluble catalyst by filtration and wash it with ethyl acetate.
 - Combine the filtrates and concentrate them to dryness under reduced pressure to yield the crude product as a brown oil.^[4]
- **Purification:**
 - Purify the crude product by distillation.
 - Further crystallization from petroleum ether can be performed to obtain a purified brown crystalline mass.^[4]

Spectroscopic Data

The structural confirmation of **5-Aminoindan** is typically achieved through various spectroscopic techniques.

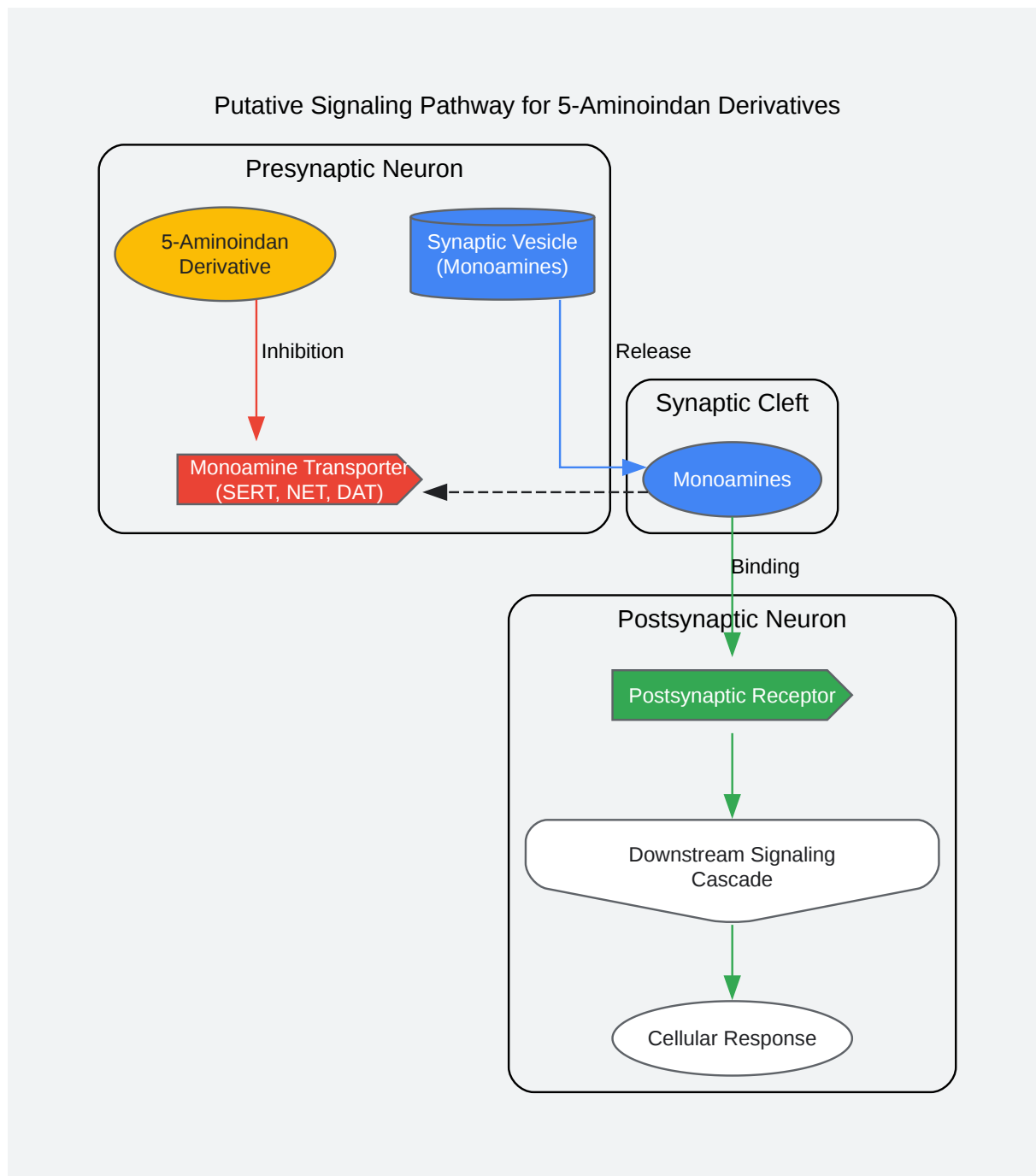
Table 2: Spectroscopic Data for **5-Aminoindan**

Technique	Key Features and Observations	Reference
^1H NMR	Spectral data is available for 5-Aminoindan.	[5]
^{13}C NMR	Spectral data is available for 5-Aminoindan.	[6]
Infrared (IR) Spectroscopy	A gas-phase IR spectrum is available from the NIST/EPA Gas-Phase Infrared Database.	[3][7]
Mass Spectrometry (MS)	Electron ionization mass spectrometry data is available.	[8]

Biological Activity and Signaling Pathways

While **5-Aminoindan** is primarily used as a chemical intermediate, its derivatives have been shown to possess significant pharmacological activity, particularly as monoamine transporter inhibitors. Compounds like 5-iodo-2-aminoindan (5-IAI) and 5,6-methylenedioxy-2-aminoindane (MDAI) interact with serotonin (SERT), norepinephrine (NET), and dopamine (DAT) transporters.[1][9]

The interaction of these aminoindan derivatives with monoamine transporters suggests a potential mechanism of action involving the modulation of neurotransmitter levels in the synaptic cleft. This can lead to various psychoactive effects.

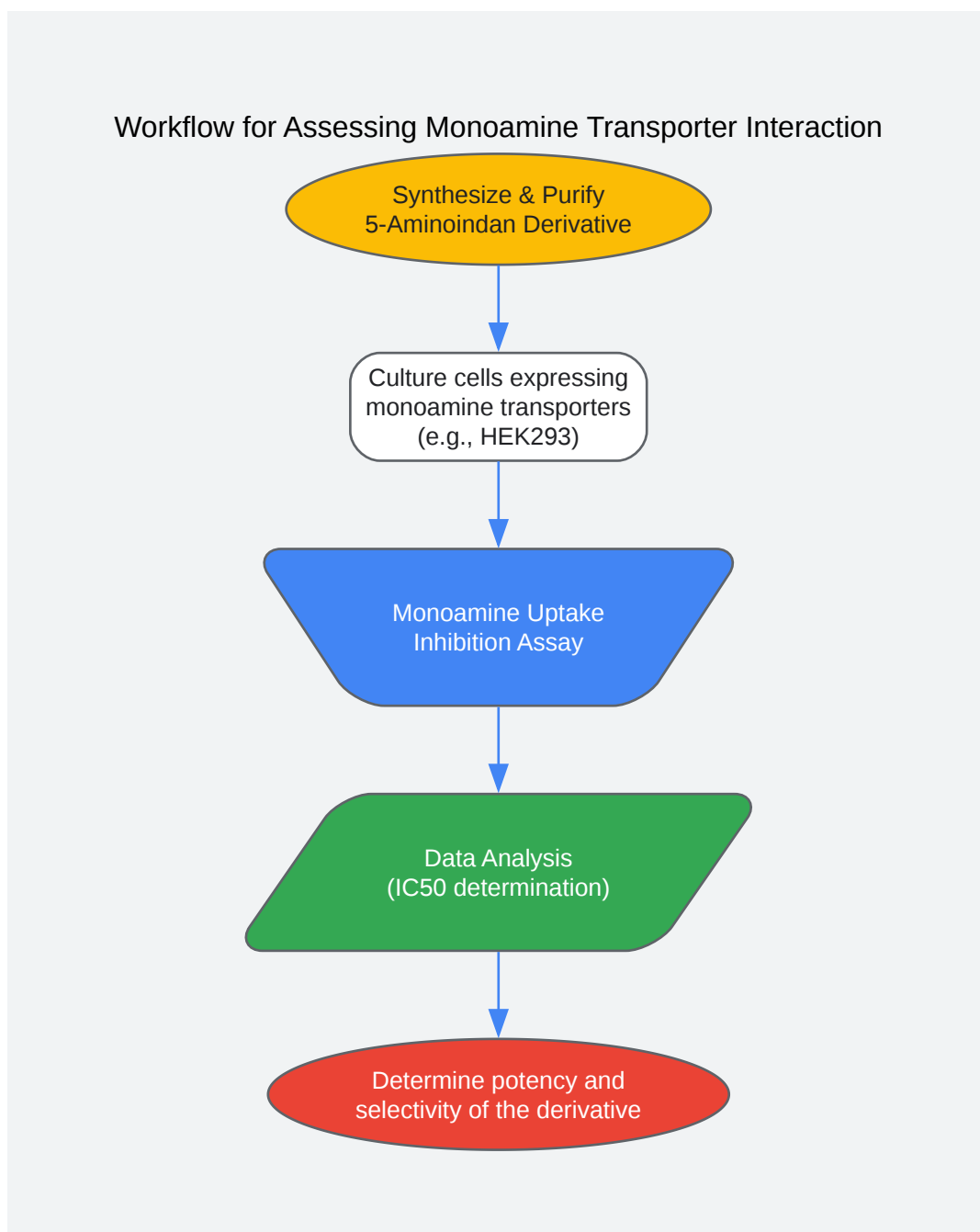


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Caption: Interaction of **5-Aminoindan** derivatives with monoamine transporters.

Experimental Workflow for Assessing Biological Activity

The following workflow outlines a general procedure for evaluating the interaction of **5-Aminoindan** derivatives with monoamine transporters.



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Caption: Experimental workflow for biological activity assessment.

Safety and Handling

5-Aminoindan is classified as harmful if swallowed, in contact with skin, or if inhaled.[10] It is essential to handle this compound with appropriate personal protective equipment, including gloves, eye protection, and a dust mask.[1] It should be stored in a cool, well-ventilated area away from incompatible materials such as strong oxidizing agents and acids.[8]

Conclusion

5-Aminoindan is a valuable building block in organic synthesis. This guide has provided a detailed overview of its chemical properties, a general synthesis protocol, and an introduction to the pharmacological context of its derivatives. The provided information on its biological activities, particularly the interaction of its derivatives with monoamine transporters, highlights the potential for this chemical scaffold in the development of new psychoactive substances and other therapeutic agents. Further research into the structure-activity relationships of **5-Aminoindan** derivatives could lead to the discovery of novel compounds with tailored pharmacological profiles.

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